

In-Depth Technical Guide: 1,3-Bis(dicyanomethylidene)indan (CAS 38172-19-9)

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Compound of Interest

Compound Name: 1,3-Bis(dicyanomethylidene)indan

Cat. No.: B1230837

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1,3-Bis(dicyanomethylidene)indan** (CAS 38172-19-9). This molecule is a potent electron acceptor with significant utility in the field of materials science, particularly in the development of organic electronics. For professionals in drug development, it is crucial to note that, based on publicly available scientific literature, this compound has not been investigated for biological activity or therapeutic applications. Its primary value lies in its unique electronic properties, making it a key building block for advanced materials.

Chemical and Physical Properties

1,3-Bis(dicyanomethylidene)indan is an organic compound characterized by an indane core functionalized with two dicyanomethylidene groups. These strong electron-withdrawing groups dictate the molecule's chemical behavior and physical properties.[\[1\]](#)

Table 1: Chemical Identifiers and Synonyms

Property	Value
CAS Number	38172-19-9
IUPAC Name	2,2'-(1H-indene-1,3(2H)-dilidene)dimalononitrile
Molecular Formula	C ₁₅ H ₆ N ₄
Molecular Weight	242.23 g/mol [2]
Synonyms	(Indan-1,3-dilidene)dimalononitrile, 1,3-Bis(dicyanomethylene)indan, 1,3-Bis(dicyanomethylene)indane

Table 2: Physical and Spectroscopic Properties

Property	Value
Melting Point	250 °C (decomposes) [2] [3] [4]
Boiling Point	484.5 °C at 760 mmHg (Predicted) [2]
Appearance	White to gray to brown powder/crystal [5]
Solubility	Very slightly soluble in Methanol [2]

Synthesis and Experimental Protocols

The synthesis of **1,3-Bis(dicyanomethylidene)indan** is typically achieved through a Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound, in this case, malononitrile, with a ketone, indan-1,3-dione.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol: Knoevenagel Condensation for the Synthesis of **1,3-Bis(dicyanomethylidene)indan**

This protocol is a representative method based on established Knoevenagel condensation procedures for similar compounds.[\[8\]](#)

Materials:

- Indan-1,3-dione
- Malononitrile
- Piperidine (catalyst)
- Ethanol (solvent)

Procedure:

- In a round-bottom flask, dissolve Indan-1,3-dione in ethanol.
- Add a molar excess of malononitrile to the solution.
- Add a catalytic amount of piperidine to the reaction mixture.
- Reflux the mixture with stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The product will precipitate out of the solution. Collect the solid product by vacuum filtration.
- Wash the collected solid with cold ethanol to remove unreacted starting materials and impurities.
- Further purification can be achieved by recrystallization from a suitable solvent.

Note: The reaction temperature and time may need to be optimized to maximize the yield of the desired dicyanomethylidene derivative.[\[8\]](#)

Applications in Materials Science and Organic Electronics

The primary application of **1,3-Bis(dicyanomethylidene)indan** lies in its role as a strong electron acceptor in the design of novel organic materials with interesting optical and electronic

properties.

Organic Electronics

Due to its potent electron-withdrawing nature, **1,3-Bis(dicyanomethylidene)indan** is utilized as a building block for the synthesis of n-type organic semiconductors.[\[1\]](#) These materials are essential for the fabrication of organic electronic devices such as:

- Organic Light-Emitting Diodes (OLEDs): It can be incorporated into the electron transport layer to improve device efficiency.[\[1\]](#)
- Organic Photovoltaics (OPVs): Used as an electron acceptor material in the active layer of solar cells.[\[1\]](#)
- Organic Field-Effect Transistors (OFETs): As a component of the active semiconductor layer.[\[9\]](#)

Nonlinear Optics (NLO)

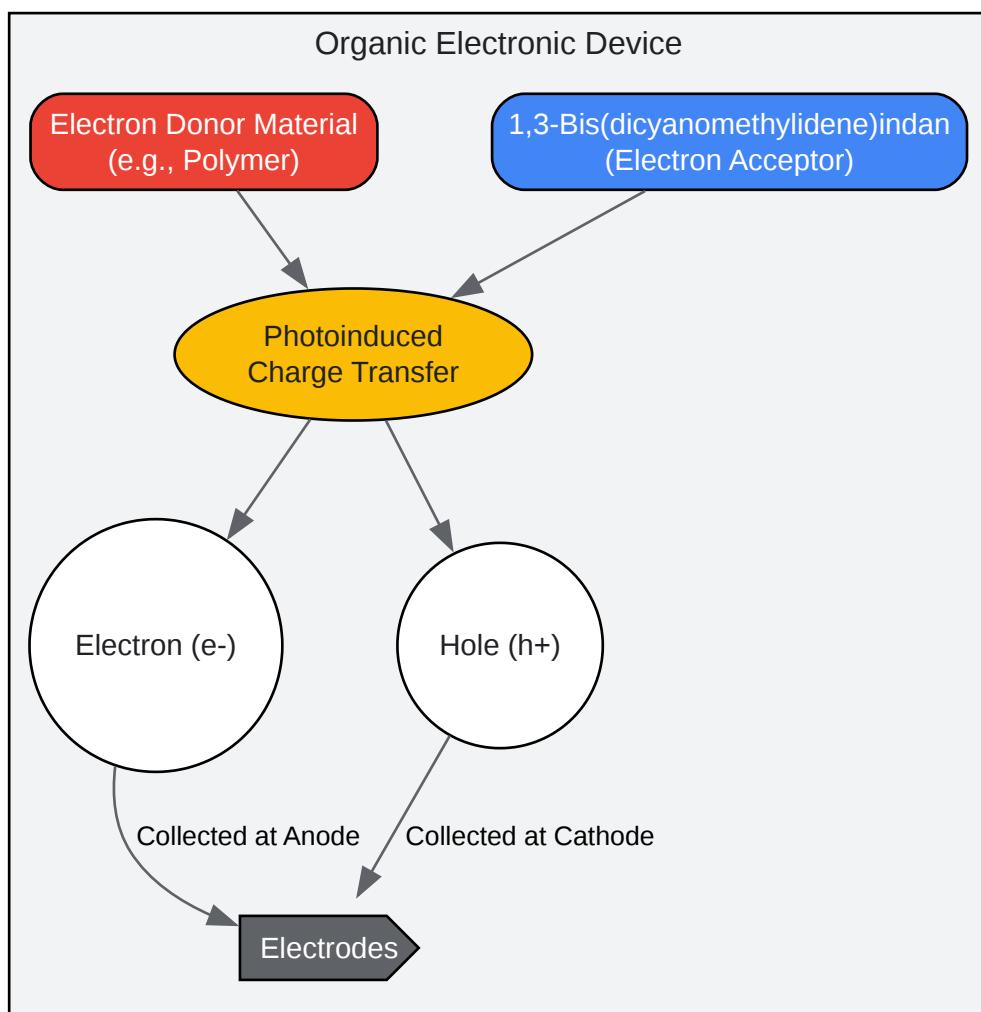
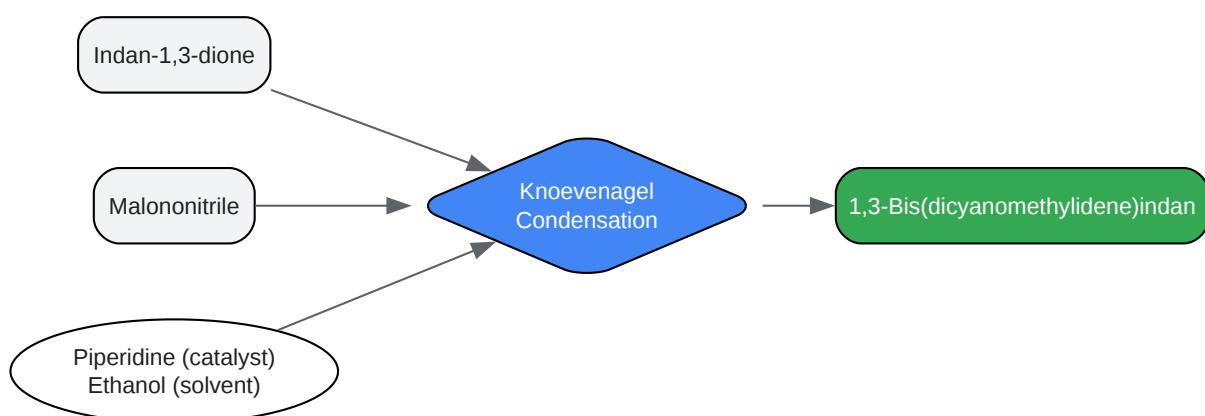
The compound serves as a key component in the synthesis of "push-pull" chromophores.[\[10\]](#) [\[11\]](#)[\[12\]](#) In these systems, an electron-donating group is connected to an electron-accepting group (like the **1,3-bis(dicyanomethylidene)indan** moiety) through a π -conjugated bridge. This molecular architecture can lead to materials with large second-order nonlinear optical responses, which are of interest for applications in telecommunications and optical data processing.[\[10\]](#)

Biological Activity and Drug Development Potential

A thorough review of the current scientific literature reveals a lack of studies on the biological activity of **1,3-Bis(dicyanomethylidene)indan**. There are no published reports on its mechanism of action in biological systems, its pharmacological effects, or its potential as a therapeutic agent. Therefore, for professionals in drug development, this compound is currently of interest only as a chemical reagent and not as a potential drug candidate.

Visualizations

Synthesis Workflow



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